

# Navigating the Disposal of AM679: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: AM679

Cat. No.: B1192093

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and a procedural framework for the safe disposal of **AM679**, a synthetic cannabinoid used in research.

While "**AM679**" can refer to more than one chemical entity, this guide focuses on the more commonly referenced synthetic cannabinoid, (2-Iodophenyl)(1-pentyl-1H-indol-3-yl)methanone. It is crucial to note that the toxicological properties of this compound are not fully known, necessitating a cautious approach to its handling and disposal. This product is intended for research and forensic applications.

## Chemical and Physical Properties of AM679

Due to the limited availability of specific disposal data for **AM679**, a summary of its known chemical and physical properties is provided below. This information is vital for conducting a proper risk assessment before handling and disposal.

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>20</sub> INO
Molar Mass	417.29 g/mol
CAS Number	335160-91-3
Appearance	Solid powder
Solubility	Soluble in DMF, DMSO, and Ethanol
Known Hazards	The physiological and toxicological properties are not well-established. Treat as a hazardous substance.

## Step-by-Step Disposal Procedures for AM679

Given the uncharacterized nature of **AM679**'s toxicological profile, it must be treated as a hazardous waste. The following are general procedures for the disposal of research-grade hazardous chemicals and should be adapted to comply with all applicable regulations.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.

### 2. Containment:

- Ensure that all waste containing **AM679** is collected in a designated, leak-proof container that is compatible with the chemical.
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "(2-Iodophenyl)(1-pentyl-1H-indol-3-yl)methanone" and "**AM679**."

### 3. Waste Segregation:

- Do not mix **AM679** waste with other chemical waste streams unless compatibility has been confirmed.

- Segregate solid waste (e.g., contaminated gloves, weigh boats) from liquid waste.

#### 4. Labeling and Documentation:

- Properly label the hazardous waste container with the accumulation start date and a clear description of the contents.
- Maintain a log of the waste generated.

#### 5. Storage:

- Store the waste container in a designated, secure area away from incompatible materials.
- Ensure the storage area is well-ventilated.

#### 6. Disposal Request:

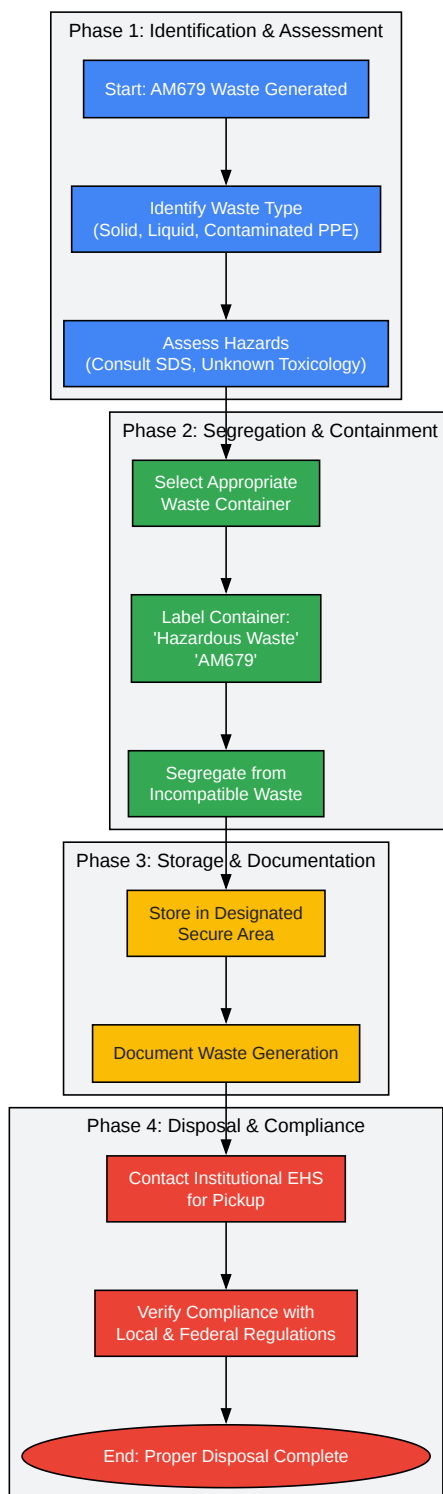
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Never dispose of **AM679** down the drain or in the regular trash.[\[1\]](#)[\[2\]](#)

#### 7. Regulatory Compliance:

- It is imperative to consult and adhere to all institutional, local, state, and federal regulations governing hazardous waste disposal. Synthetic cannabinoids may be subject to specific regulations.

## Disposal Workflow

The following diagram illustrates a general decision-making workflow for the proper disposal of a research chemical like **AM679**.



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## References

- 1. [campussafety.lehigh.edu](http://campussafety.lehigh.edu) [[campussafety.lehigh.edu](http://campussafety.lehigh.edu)]
- 2. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [[case.edu](http://case.edu)]
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